

Trimethylindium: A Comprehensive Technical Guide to its Chemical Properties and Hazards

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Compound of Interest

Compound Name: Trimethylindium

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties and significant hazards associated with **trimethylindium** (TMI). **Trimethylindium** is a critical organometallic precursor in the semiconductor industry, particularly in the manufacturing of indium-containing compound semiconductors.^[1] Its utility, however, is matched by its hazardous nature, necessitating a thorough understanding of its characteristics for safe handling and application. This document is intended to serve as a vital resource for researchers, scientists, and professionals in drug development who may encounter or utilize this compound in their work.

Core Chemical Properties

Trimethylindium, with the chemical formula $\text{In}(\text{CH}_3)_3$, is a colorless, pyrophoric solid.^{[1][2]} It is a volatile compound that is essential as a metalorganic source of indium for Metal-Organic Vapor Phase Epitaxy (MOVPE).^[3] The high purity of TMI, often exceeding 99.9999%, is crucial for achieving the desired electronic properties in semiconductor materials.^[3]

Quantitative Chemical Data

The fundamental physicochemical properties of **trimethylindium** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₃ H ₉ In	[1]
Molecular Weight	159.922 g/mol	[4]
Appearance	White, crystalline solid	[3]
Melting Point	88 °C (190 °F; 361 K)	[1]
Boiling Point	134 °C (273 °F; 407 K)	[1]
Density	1.568 g/cm ³	[1]
Vapor Pressure	2.4 mmHg	[5]
Solubility in Water	Reacts violently	[5]

Inherent Hazards and Safety Precautions

The primary hazard associated with **trimethylindium** is its pyrophoric nature, meaning it can ignite spontaneously upon contact with air.[3][6] It also reacts violently with water, releasing flammable gases that can self-ignite.[6][7] These properties demand stringent safety protocols and specialized handling procedures.

Hazard Classification and GHS Information

The following table outlines the GHS hazard classifications for **trimethylindium**, providing a clear summary of its intrinsic dangers.

Hazard Class	GHS Classification	Hazard Statement	References
Pyrophoric Solids	Category 1	H250: Catches fire spontaneously if exposed to air	[6][8]
Substances which in contact with water emit flammable gases	Category 1	H260: In contact with water releases flammable gases which may ignite spontaneously	[6][8]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage	[6][8]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	[6][8]

Health Effects and First Aid

Exposure to **trimethylindium** can cause severe skin burns and eye damage.[6][7] Inhalation of its combustion products can lead to irritation of the respiratory tract.[6] In case of exposure, immediate and appropriate first aid is critical.

- Skin Contact: Immediately flush the affected area with copious amounts of water.[4] Remove contaminated clothing, but only if it is not stuck to the skin.[4] Seek immediate medical attention.[4]
- Eye Contact: Immediately flush eyes with large quantities of water for at least 15 minutes, holding the eyelids open.[4] Do not wear contact lenses when handling this material.[4] Seek immediate medical attention.[4]
- Inhalation: Move the exposed individual to an uncontaminated area.[4] If breathing is difficult, administer oxygen.[4] If breathing has stopped, provide artificial respiration.[4] Seek immediate medical attention.[4]

Experimental Protocols and Handling Procedures

Given the hazardous nature of **trimethylindium**, all manipulations must be conducted with strict adherence to safety protocols. This includes the use of appropriate personal protective equipment (PPE) and engineering controls.

Personal Protective Equipment (PPE)

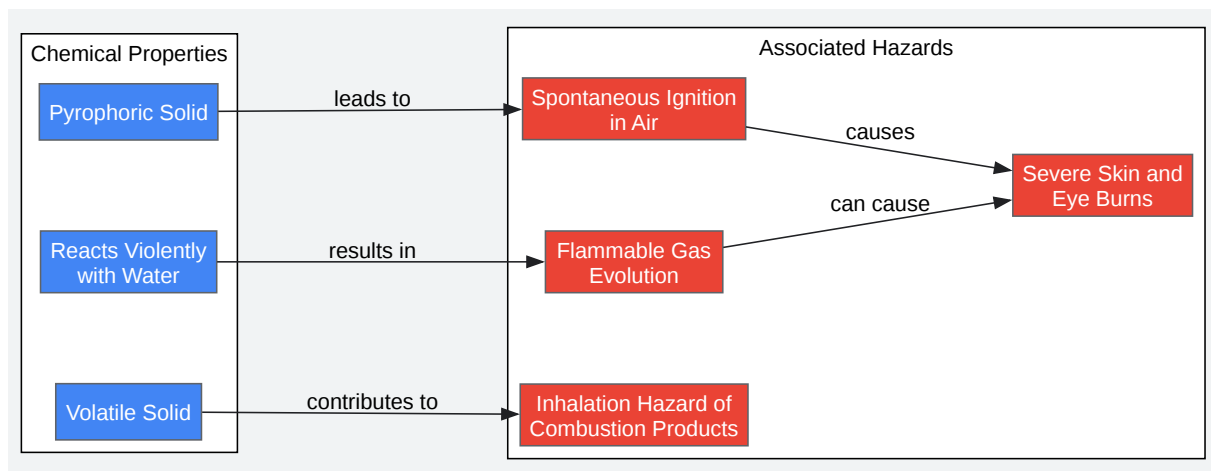
- Eye and Face Protection: Chemical splash goggles and a face shield are mandatory.[3][7]
- Skin Protection: A flame-resistant lab coat, worn over clothing made of natural fibers, is required.[3][9] Chemical-resistant gloves (e.g., neoprene or nitrile) must be worn.[3][7]
- Respiratory Protection: Handling should be done in a well-ventilated fume hood or a glove box to avoid inhalation.[6][7] In case of a spill or fire, a self-contained breathing apparatus is necessary.[4]

Engineering Controls

- Glove Box: For most operations, especially those involving the transfer of the solid, a glove box with an inert atmosphere (e.g., argon or nitrogen) is the preferred engineering control.[3][6]
- Fume Hood: All work with **trimethylindium** should be performed in a certified chemical fume hood with the sash positioned as low as possible.[3]
- Fire Extinguishing Media: A Class D dry powder fire extinguisher (e.g., Met-L-X, Lith-X) or dry sand must be readily available in the immediate work area.[4][6] NEVER use water, carbon dioxide, or halogenated extinguishers on a **trimethylindium** fire.[4]

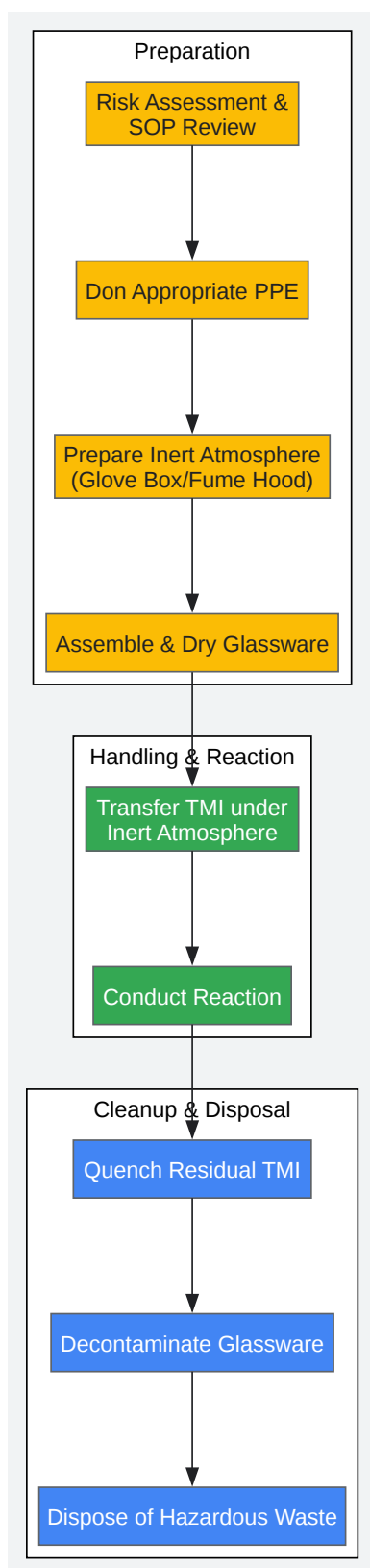
Visualizing Relationships and Workflows

To better illustrate the connections between the properties of **trimethylindium** and its associated hazards, as well as a general workflow for its safe handling, the following diagrams are provided.



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Caption: Logical relationship between the chemical properties of **trimethylindium** and its inherent hazards.



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Caption: General experimental workflow for the safe handling of **trimethylindium**.

Detailed Experimental Methodologies

The following sections provide detailed, plausible experimental protocols for the synthesis, use in MOVPE, and NMR analysis of **trimethylindium**. These are intended as illustrative examples and should be adapted and reviewed by qualified personnel before implementation.

Experimental Protocol 1: Synthesis of Trimethylindium

This protocol is based on the reaction of indium(III) chloride with trimethylaluminum in a high-boiling point solvent.^{[10][11]}

Materials and Equipment:

- Indium(III) chloride (InCl_3)
- Trimethylaluminum (TMA)
- Potassium fluoride (KF)
- Squalane (high-boiling solvent)
- Anhydrous, deoxygenated solvents (e.g., cyclopentane) for washing
- Schlenk line apparatus with inert gas (argon or nitrogen) supply
- Three-neck round-bottom flask equipped with a mechanical stirrer, condenser, and dropping funnel
- Heating mantle with temperature controller
- Sublimation apparatus

Procedure:

- Apparatus Setup: Assemble the Schlenk line apparatus, ensuring all glassware is thoroughly oven-dried and cooled under a stream of inert gas.
- Charging the Reactor: In a glove box, charge the three-neck flask with potassium fluoride (1500 g) and indium(III) chloride (800 g).^[10]

- Solvent Addition: Remove the flask from the glove box and connect it to the Schlenk line. Add squalane (4 L) to the flask under a positive pressure of inert gas.[10]
- Initiation of Reaction: Begin mechanical stirring. Slowly add an initial portion of trimethylaluminum (100 ml) dropwise from the dropping funnel. A brief appearance of white smoke may be observed.[10]
- Main Reaction: Stir the mixture for two hours at room temperature. Then, heat the reaction mixture to 125°C. Add the remaining trimethylaluminum (to a total of 800 g) over a period of 2.5 hours, maintaining the internal temperature between 100 and 105°C.[10]
- Reaction Completion and Cooling: After the addition is complete, continue heating the mixture at 100-120°C for an additional 3 hours.[10] Allow the reaction to cool to room temperature under inert gas.
- Product Isolation and Purification:
 - Carefully transfer the reaction mixture to a sublimation apparatus under an inert atmosphere.
 - Slowly heat the apparatus to 58°C to initiate sublimation, which is carried out for 12 hours with a maximum temperature of 70°C.[10]
 - Collect the sublimed **trimethylindium**.
 - For further purification, wash the collected TMI with anhydrous cyclopentane and resublimate.[10]

Experimental Protocol 2: General Procedure for MOVPE of an InP Layer

This protocol outlines a general procedure for the deposition of an indium phosphide (InP) layer using **trimethylindium** and phosphine in a laboratory-scale MOVPE reactor.

Materials and Equipment:

- **Trimethylindium** (TMI) bubbler

- Phosphine (PH_3) gas cylinder (or an alternative phosphorus precursor)
- Hydrogen (H_2) carrier gas
- InP substrate
- MOVPE reactor system with mass flow controllers, pressure control, and substrate heater

Procedure:

- **Substrate Preparation:** Clean the InP substrate using a standard procedure (e.g., degreasing with organic solvents followed by an acid etch and deionized water rinse) and load it into the MOVPE reactor.
- **System Purge:** Purge the entire MOVPE system, including the gas lines and reactor chamber, with high-purity hydrogen gas to remove any residual air and moisture.
- **Substrate Heating:** Heat the InP substrate to the desired growth temperature (typically in the range of 500-650°C) under a flow of phosphine and hydrogen. The phosphine flow is necessary to prevent the thermal decomposition of the InP substrate.
- **Growth Initiation:** Once the substrate temperature is stable, introduce a controlled flow of **trimethylindium** vapor into the reactor by passing hydrogen carrier gas through the TMI bubbler. The TMI and PH_3 will react at the hot substrate surface to deposit an epitaxial layer of InP.
- **Growth and Termination:** Maintain the gas flows and temperature for the desired growth duration to achieve the target layer thickness. To terminate the growth, switch the TMI flow to the vent line while keeping the PH_3 and H_2 flows on.
- **Cooling:** Cool the substrate to room temperature under a continuous flow of phosphine and hydrogen.
- **System Shutdown:** Once at room temperature, shut off the precursor and carrier gas flows and vent the reactor. The coated substrate can then be safely removed.

Experimental Protocol 3: Preparation of an NMR Sample of Trimethylindium

This protocol describes the safe preparation of an NMR sample of the pyrophoric and air-sensitive **trimethylindium**. All steps must be performed in a glove box.

Materials and Equipment:

- **Trimethylindium** (TMI)
- Anhydrous deuterated benzene (C_6D_6)
- NMR tube and cap
- Small vial
- Pasteur pipette and bulb
- Spatula
- Glove box with an inert atmosphere

Procedure:

- **Glove Box Preparation:** Ensure the glove box is purged and has a stable inert atmosphere with low oxygen and moisture levels. Bring all necessary materials and equipment into the glove box.
- **Sample Weighing:** In the small vial, carefully weigh a small amount of **trimethylindium** (typically 5-10 mg for 1H NMR).
- **Dissolution:** Add approximately 0.6-0.7 mL of anhydrous deuterated benzene to the vial containing the TMI. Gently swirl the vial to dissolve the solid.
- **Transfer to NMR Tube:** Using the Pasteur pipette, carefully transfer the solution from the vial to the NMR tube.

- **Capping and Sealing:** Securely cap the NMR tube. For extra precaution against leakage, the cap can be wrapped with Parafilm.
- **Removal from Glove Box:** Safely remove the sealed NMR tube from the glove box.
- **Analysis:** The sample is now ready for NMR analysis. Inform the NMR facility manager about the hazardous nature of the sample.
- **Post-Analysis Handling:** After analysis, the sample must be returned to a glove box for safe quenching and disposal of the contents. The NMR tube should be thoroughly cleaned and decontaminated.

This guide provides essential information for the safe and effective use of **trimethylindium**. It is imperative that all personnel working with this compound receive thorough training on its hazards and the specific procedures required for its handling. Always consult the Safety Data Sheet (SDS) and relevant institutional safety protocols before commencing any work with **trimethylindium**.

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